

Preparation of M443 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: M443

Cat. No.: B608793

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **M443**, a potent and specific inhibitor of Mitogen-Activated Protein Kinase (MAPK) Interacting Kinase (MNK). Accurate preparation of stock solutions is critical for ensuring reproducibility and reliability in experimental studies. This guide outlines the necessary materials, safety precautions, and a step-by-step procedure for dissolving **M443** in Dimethyl Sulfoxide (DMSO). Additionally, it includes a summary of the key physicochemical properties of **M443** and a workflow diagram for the preparation process.

Physicochemical and Storage Information

A comprehensive understanding of the compound's properties is essential for its proper handling and storage. The key data for **M443** are summarized in the table below.

Property	Value
Molecular Weight	589.61 g/mol [1]
CAS Number	1820684-31-8[1]
Appearance	Solid[1]
Color	Light yellow to yellow[1]
Solubility in DMSO	55 mg/mL (93.28 mM)[1][2]
Storage (Powder)	-20°C for up to 3 years
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month

Experimental Protocol: Preparation of a 10 mM M443 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **M443** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro and in vivo experiments.

Materials

- **M443** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil to protect from light)
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath
- Pipettes and sterile, nuclease-free pipette tips

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Handle **M443** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **M443** before handling for complete safety information.
- DMSO is readily absorbed through the skin and can carry dissolved compounds with it. Exercise caution to prevent skin contact.

Step-by-Step Procedure

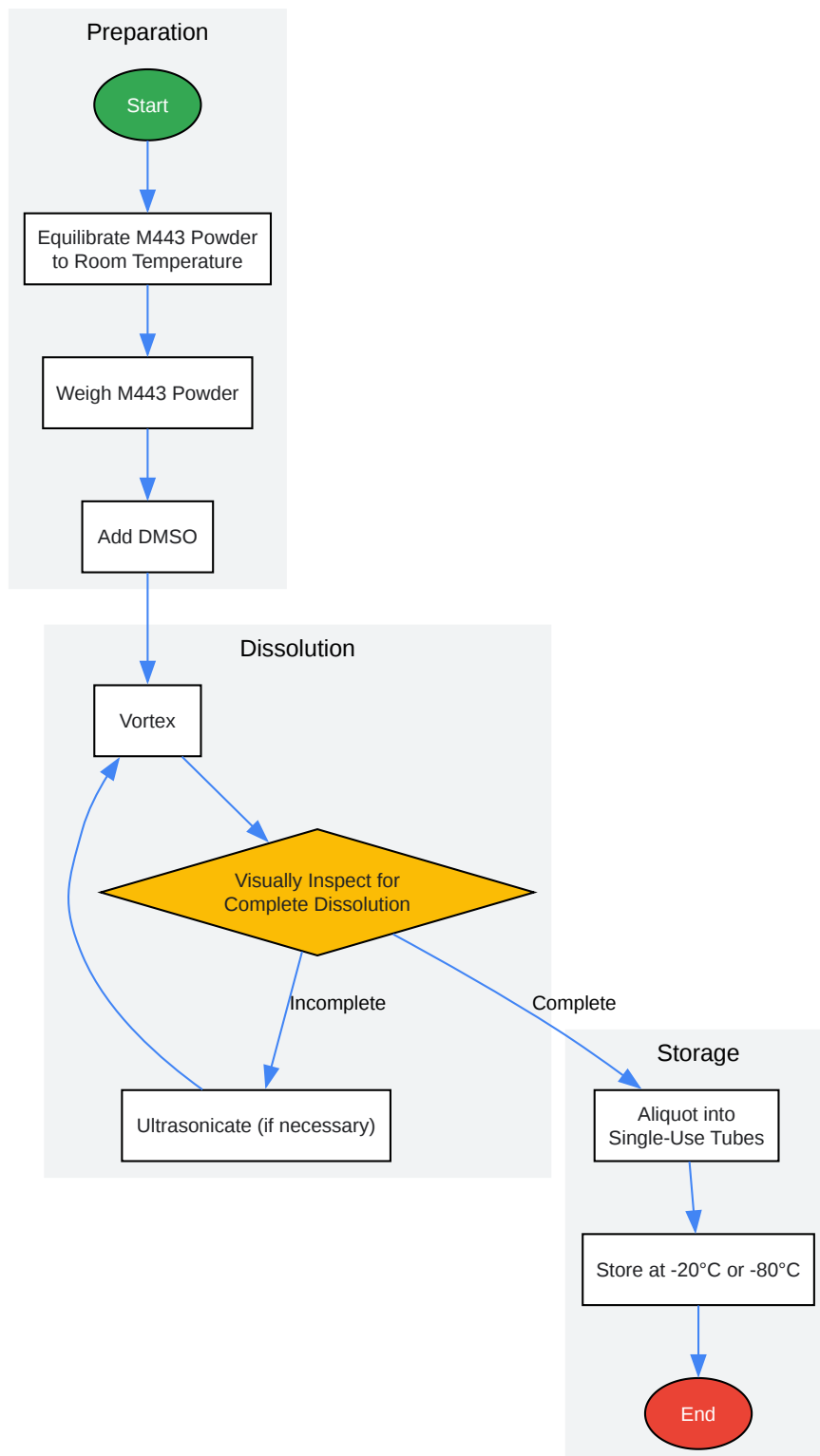
- Equilibrate **M443** to Room Temperature: Before opening, allow the vial of **M443** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
- Weigh **M443** Powder: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **M443** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.896 mg of **M443**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example: $10 \text{ mM} \times 0.001 \text{ L} \times 589.61 \text{ g/mol} = 5.896 \text{ mg}$
- Add DMSO: Add the calculated volume of DMSO to the microcentrifuge tube containing the **M443** powder. For a 10 mM solution with 5.896 mg of **M443**, add 1 mL of DMSO.
- Dissolve the Compound:
 - Cap the tube tightly and vortex the solution for 1-2 minutes to facilitate dissolution.

- If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.^{[1][2]} Intermittent vortexing during this step can aid in dissolution.
- Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from degradation.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the general workflow for preparing the **M443** stock solution.

Workflow for M443 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: **M443** Stock Solution Preparation Workflow

This application note provides a standardized protocol for the preparation of **M443** stock solutions, which is fundamental for achieving accurate and reproducible results in research and drug development. Adherence to these guidelines will help ensure the integrity and efficacy of the compound in experimental applications.

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